

Essential Safety and Handling of p-Benzoquinone for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Quinonone*

Cat. No.: *B045862*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling p-benzoquinone, a common laboratory reagent. It includes detailed operational and disposal plans to foster a culture of safety and build trust in laboratory practices.

Chemical Profile and Hazards

p-Benzoquinone is a toxic and irritating chemical that requires careful handling to avoid adverse health effects.[\[1\]](#)[\[2\]](#) It is harmful if swallowed or inhaled and causes serious eye and skin irritation.[\[1\]](#)[\[2\]](#) It is also very toxic to aquatic life.[\[2\]](#)

Hazard Classification	Category
Acute Toxicity, Oral	Category 3 [1] [2]
Acute Toxicity, Inhalation	Category 3 [1] [2]
Skin Irritation	Category 2 [1]
Eye Irritation	Category 2 [1]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation) [1] [2]
Hazardous to the Aquatic Environment (Acute)	Category 1 [1] [2]

Table 1: GHS Hazard Classification for p-Benzoquinone.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when working with p-benzoquinone to minimize exposure. The following table outlines the recommended PPE.

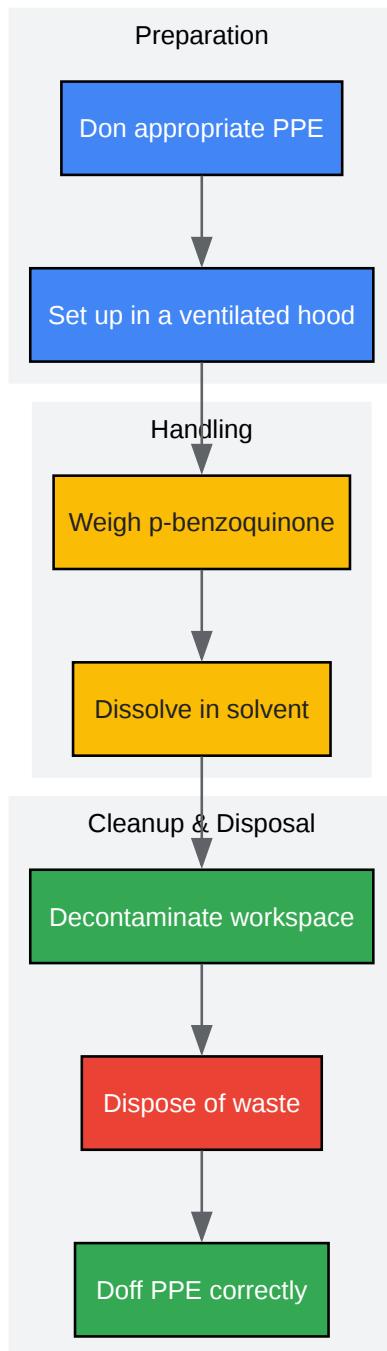
Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields, chemical goggles, or a face shield.	Eye protection should be worn in combination with respiratory protection. [1]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, Butyl rubber, Latex). [3]	Protective clothing, such as a lab coat, and closed-toe shoes are mandatory. [1] [3]
Respiratory	Use in a well-ventilated area or with local exhaust ventilation. [1] [3]	If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary. [4]

Table 2: Recommended Personal Protective Equipment for Handling p-Benzoquinone.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling p-benzoquinone in a laboratory setting, from preparation to disposal.

Experimental Workflow for p-Benzoquinone

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Caption: A diagram illustrating the procedural flow for handling p-benzoquinone.

Operational and Disposal Plans

Handling and Storage:

- Always handle p-benzoquinone in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Avoid the formation of dust and aerosols.[1]
- Keep the container tightly closed when not in use.[2][3]
- Store in a cool, dry, and fireproof area, separated from combustible substances and reducing agents.[1]
- Grounding and bonding should be used to prevent the build-up of electrostatic charges.[1]

First Aid Measures:

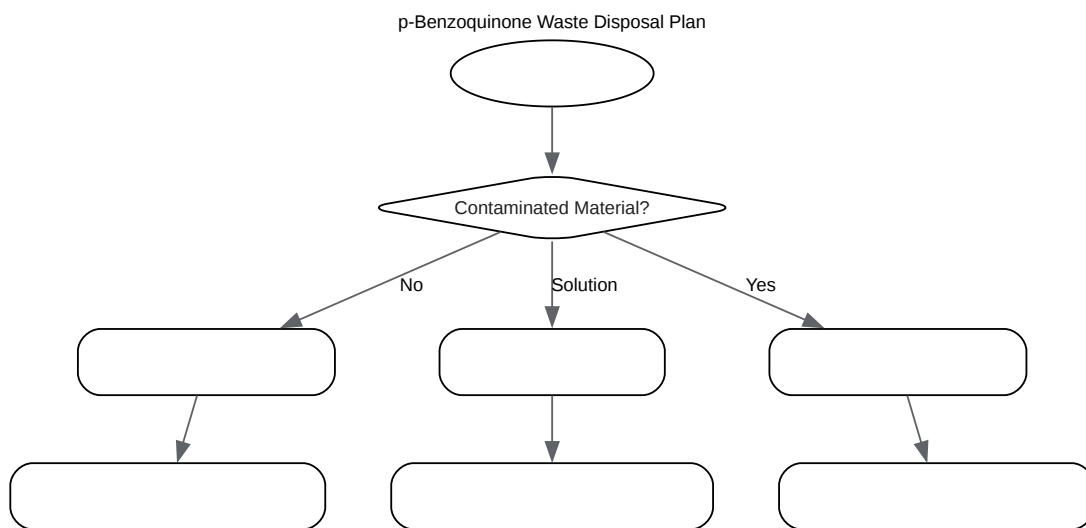
- If swallowed: Immediately call a poison center or doctor.[2] Do not induce vomiting.[2]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen.[2]
- If on skin: Immediately wash with plenty of soap and water.[2] Remove contaminated clothing.[2]
- If in eyes: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2]

Spill and Disposal Plan:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection, during cleanup.[3]
- For solid spills, carefully sweep or shovel the material into a suitable container for disposal, avoiding dust generation.[3]

- Dispose of p-benzoquinone waste and contaminated materials in accordance with local, regional, and national regulations.[2][5] Do not allow it to enter the environment.[1]

The following diagram outlines the decision-making process for the disposal of p-benzoquinone waste.



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Caption: A flowchart for the proper disposal of p-benzoquinone waste streams.

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